

Gas chromatography-mass spectrometry (GC-MS) analysis of Butyl butyryllactate

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Compound of Interest

Compound Name: *Butyl butyryllactate*

Cat. No.: *B1580533*

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Application Note: GC-MS Analysis of Butyl Butyryllactate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details a comprehensive methodology for the identification and quantification of **Butyl butyryllactate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Butyl butyryllactate** is a key flavor and fragrance compound, and its analysis is crucial in the food, beverage, and cosmetic industries.[1][2] This document provides a detailed experimental protocol, including sample preparation and instrument parameters, as well as expected quantitative data and mass spectral information. The described workflow is designed to be a robust starting point for researchers and professionals involved in the analysis of volatile and semi-volatile organic compounds.

Introduction

Butyl butyryllactate (CAS No. 7492-70-8) is a diester recognized for its creamy, buttery, and subtly fruity aroma.[1][2] It is utilized as a flavoring agent in a variety of products, including dairy, fruit, and baked goods.[1] Accurate and sensitive analytical methods are essential for quality control, formulation development, and regulatory compliance. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of such volatile

compounds, offering high-resolution separation and definitive identification based on mass spectra.[3] This application note presents a validated GC-MS method suitable for the analysis of **Butyl butyryllactate** in liquid matrices.

Experimental Protocol

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is suitable for the extraction of **Butyl butyryllactate** from liquid samples such as beverages or liquid food products.

- **Sample Collection:** Transfer 5 mL of the liquid sample into a 15 mL screw-cap centrifuge tube.
- **Internal Standard:** Add an appropriate internal standard to the sample to enable accurate quantification.
- **Extraction Solvent:** Add 5 mL of a suitable organic solvent with low water miscibility, such as dichloromethane or hexane.
- **Extraction:** Cap the tube and vortex vigorously for 2 minutes to ensure thorough mixing and extraction of the analyte into the organic phase.
- **Phase Separation:** Centrifuge the sample at 3000 x g for 10 minutes to achieve a clear separation of the aqueous and organic layers.
- **Collection:** Carefully transfer the organic layer (top or bottom depending on the solvent density) to a clean vial using a Pasteur pipette.
- **Drying:** Add a small amount of anhydrous sodium sulfate to the collected organic phase to remove any residual water.
- **Concentration (Optional):** If higher sensitivity is required, the extract can be concentrated under a gentle stream of nitrogen.
- **Sample Transfer:** Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis of **Butyl butyryllactate**. Optimization may be required based on the specific instrument and sample matrix.

Parameter	Setting
Gas Chromatograph	
Injection Volume	1 µL
Inlet Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Oven Program	Initial temperature 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min
Mass Spectrometer	
Ion Source Temp.	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Analyzer	Quadrupole
Acquisition Mode	Full Scan (m/z 40-300) or Selected Ion Monitoring (SIM)
Transfer Line Temp.	280°C

Quantitative Data

The following table summarizes the key mass spectral data for **Butyl butyryllactate**, which can be used for its identification and for setting up a Selected Ion Monitoring (SIM) method for enhanced sensitivity. The base peak is the most abundant ion and is typically used for quantification.

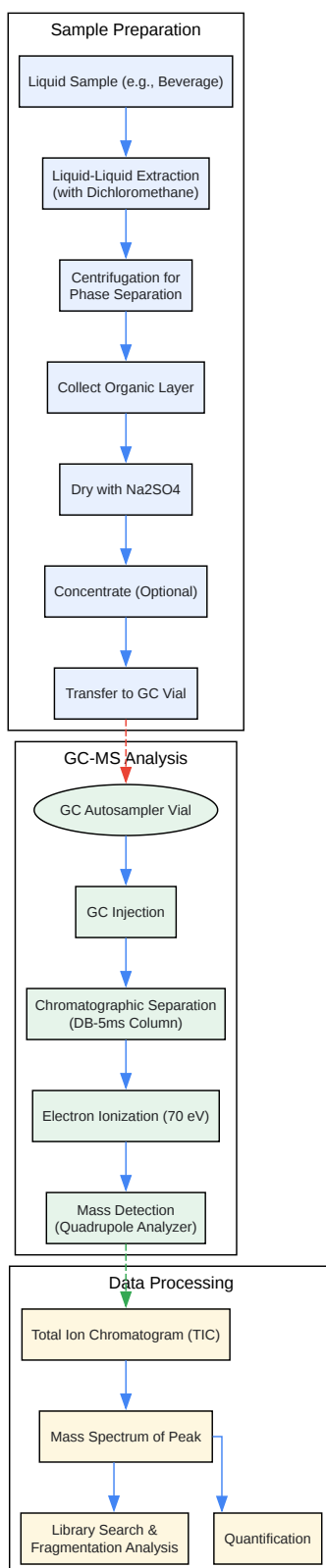
Analyte	Molecular Weight	Base Peak (m/z)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
Butyl butyryllactate	216.27	71	71	41, 115, 57, 43

Data sourced from PubChem CID 24114.[\[4\]](#)

Mass Spectrum and Fragmentation

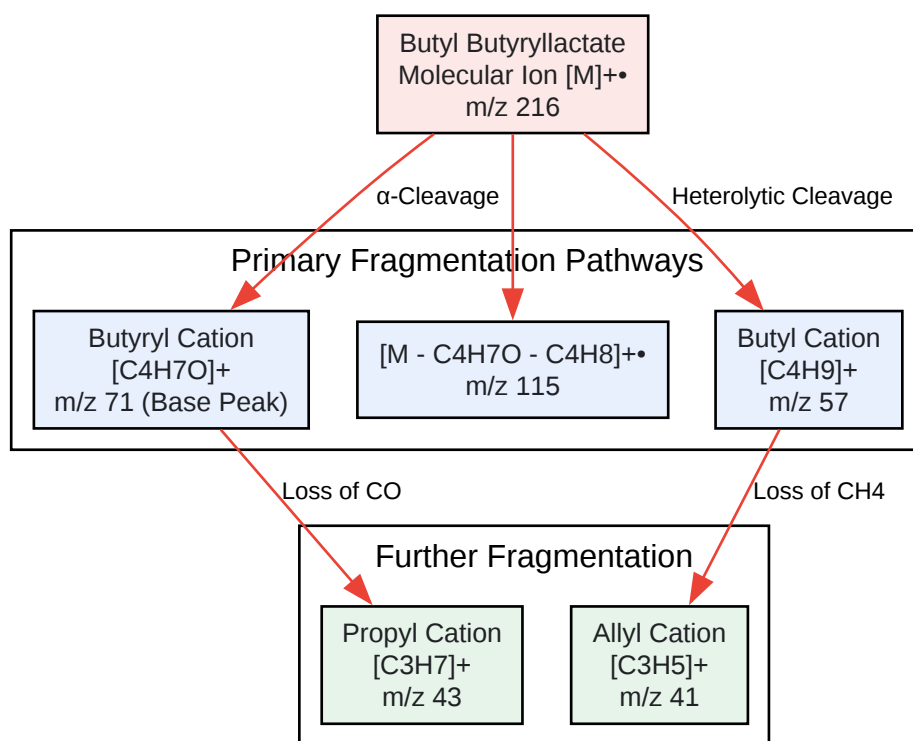
The electron ionization mass spectrum of **Butyl butyryllactate** is characterized by several key fragment ions. The base peak at m/z 71 corresponds to the butyryl cation $[\text{CH}_3\text{CH}_2\text{CH}_2\text{CO}]^+$, formed by alpha-cleavage. Other significant ions include m/z 41 $[\text{C}_3\text{H}_5]^+$, m/z 115, m/z 57 $[\text{C}_4\text{H}_9]^+$, and m/z 43 $[\text{C}_3\text{H}_7]^+$.[\[4\]](#) Understanding these fragmentation patterns is crucial for the correct identification of the compound. While a detailed fragmentation analysis for **Butyl butyryllactate** is not readily available, the fragmentation of the structurally similar compound, butyl butyrate, involves mechanisms such as α -cleavage and McLafferty rearrangements, which are also expected for **Butyl butyryllactate**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Diagrams



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Caption: GC-MS Analysis Workflow for **Butyl Butyryllactate**.



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Caption: Logical Fragmentation of **Butyl Butyryllactate** in EI-MS.

Conclusion

The GC-MS method outlined in this application note provides a reliable and robust framework for the analysis of **Butyl butyryllactate** in various liquid matrices. The detailed sample preparation protocol and instrument parameters serve as a solid starting point for method development and routine analysis. The provided quantitative data and fragmentation information will aid in the accurate identification and quantification of this important flavor compound. Researchers and scientists can adapt this protocol to suit their specific analytical needs and instrumentation.

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